

An In-depth Technical Guide to the Physicochemical Properties of 1-Bromotridecane

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Compound of Interest

Compound Name: 1-Bromotridecane

Cat. No.: B143060

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physicochemical properties of **1-Bromotridecane**, with a specific focus on its melting and boiling points. The information presented herein is intended to support research and development activities by providing accurate and readily accessible data.

Physicochemical Data of 1-Bromotridecane

1-Bromotridecane is a linear alkyl halide with the chemical formula $C_{13}H_{27}Br$. Its physical properties are crucial for a variety of applications, including its use as a building block in organic synthesis. A summary of its key physicochemical data is presented in the table below.

Property	Value	Reference Conditions
Melting Point	4-7 °C	(lit.) [1] [2] [3] [4]
Boiling Point	148-150 °C	at 10 mmHg (lit.) [1] [2] [3] [4]
Density	1.03 g/mL	at 25 °C (lit.) [1] [3]
Refractive Index	n _{20/D} 1.459	(lit.) [1] [2] [3]
Flash Point	>110 °C	closed cup [2] [3]
Vapor Pressure	0.00322 mmHg	at 25°C [1] [2]

Experimental Protocols

The determination of melting and boiling points are fundamental experimental procedures in chemistry for the characterization of a substance.

Melting Point Determination:

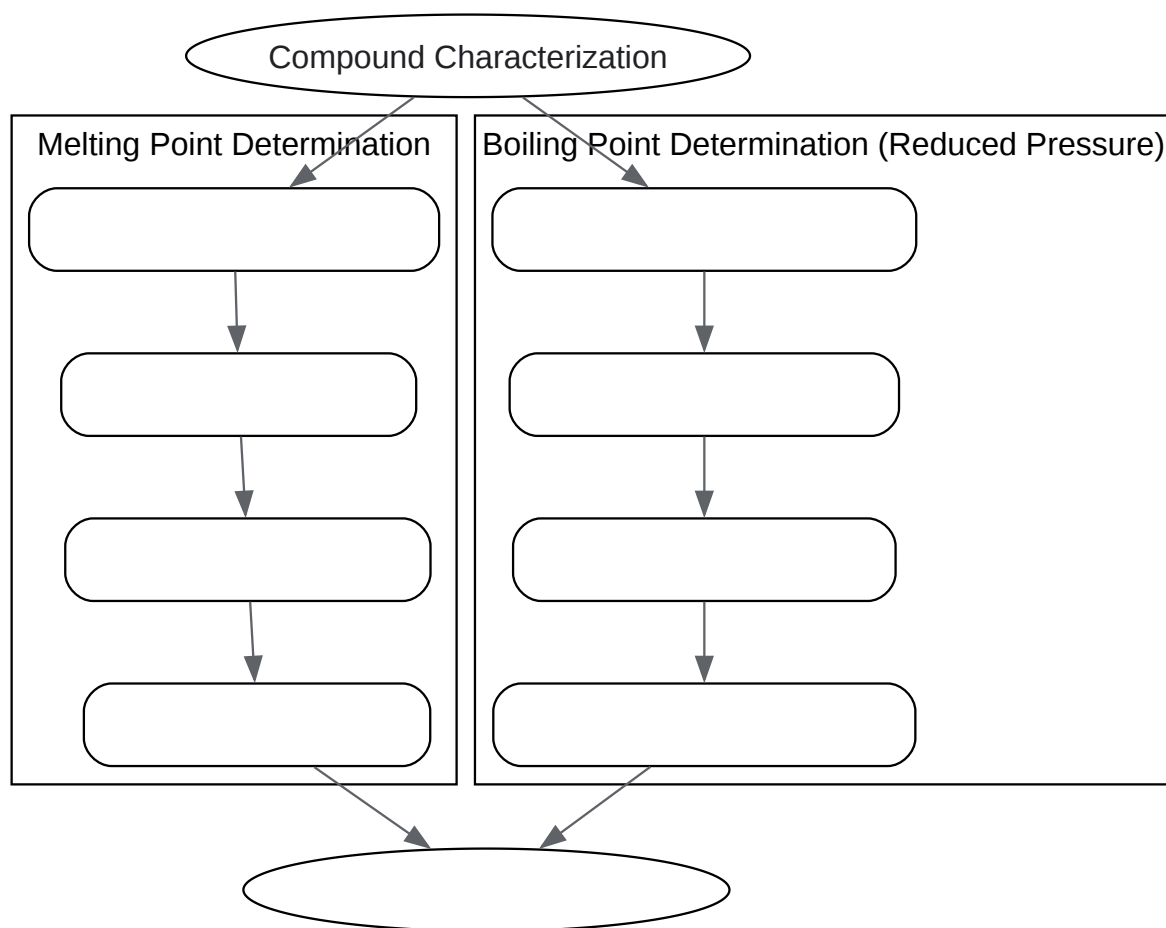
The melting point of **1-Bromotridecane** is typically determined using a capillary melting point apparatus. A small, powdered sample of the solidified compound is packed into a thin-walled capillary tube. This tube is then placed in the heating block of the apparatus. The temperature is gradually increased, and the range from which the substance first begins to melt until it becomes completely liquid is recorded as the melting point range. For a pure substance, this range is typically narrow. The reported melting point of 4-7 °C indicates that **1-Bromotridecane** is a solid at or near refrigeration temperatures.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Boiling Point Determination:

The boiling point of **1-Bromotridecane** is determined at a reduced pressure (10 mmHg) to prevent decomposition that might occur at its atmospheric boiling point.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) The standard method involves placing the liquid in a distillation flask connected to a condenser and a vacuum source. A thermometer is placed so that the bulb is just below the side arm of the flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid. The flask is heated, and the temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that specific pressure.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the melting and boiling points of a chemical compound like **1-Bromotridecane**.



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Caption: Workflow for Determining Melting and Boiling Points.

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